

Application Notes & Protocols: Synthesis and Bioactivity of Oxypeucedanin Hydrate Derivatives

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Compound of Interest

Compound Name: Oxypeucedanin Hydrate

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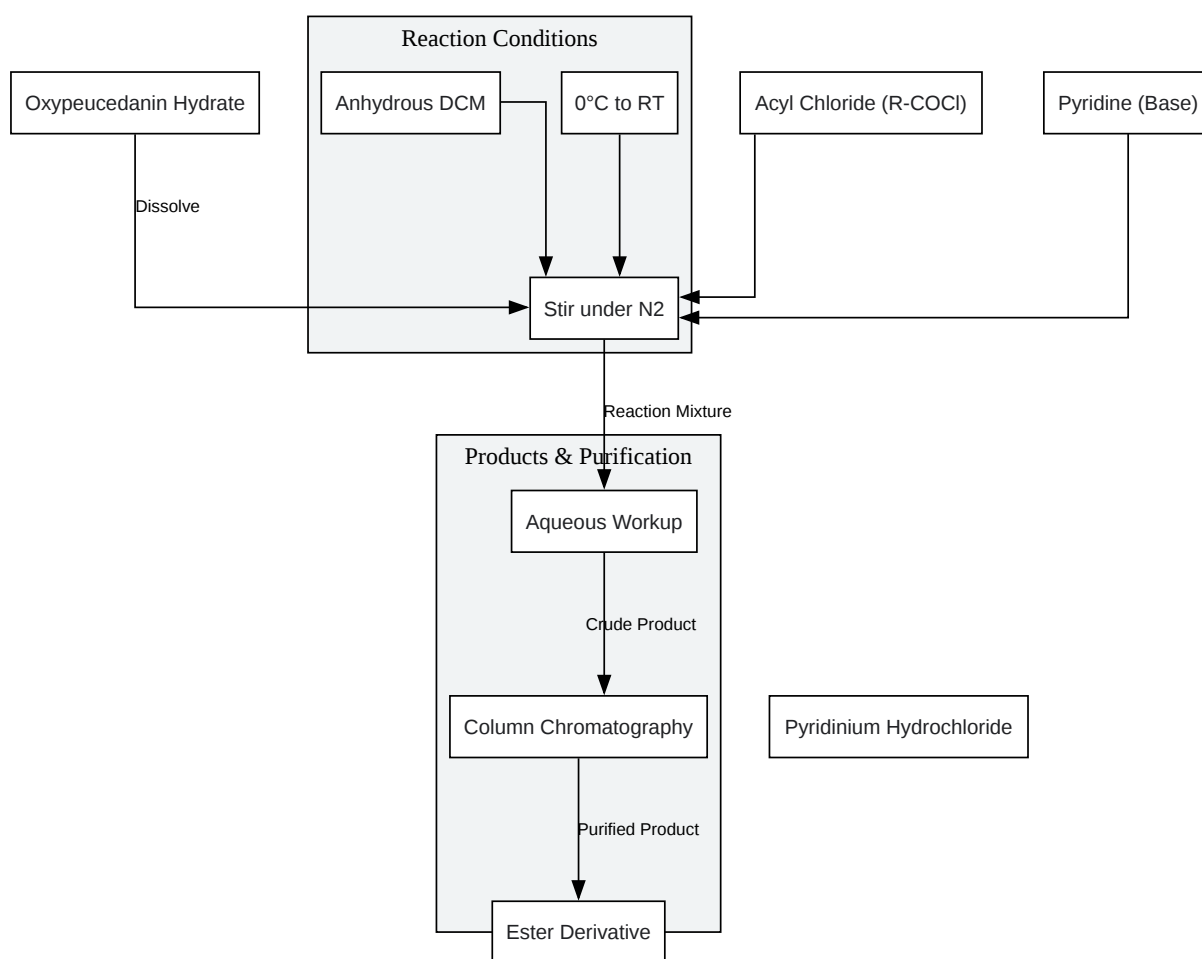
This document provides detailed application notes and protocols for the synthesis of novel **oxypeucedanin hydrate** derivatives and the subsequent evaluation of their biological activities. **Oxypeucedanin hydrate**, a natural furanocoumarin, serves as a promising scaffold for developing new therapeutic agents due to its known antimicrobial, anti-inflammatory, and anticancer properties.^{[1][2]} The protocols outlined below offer a framework for creating a library of derivatives and screening them for enhanced or novel bioactivities.

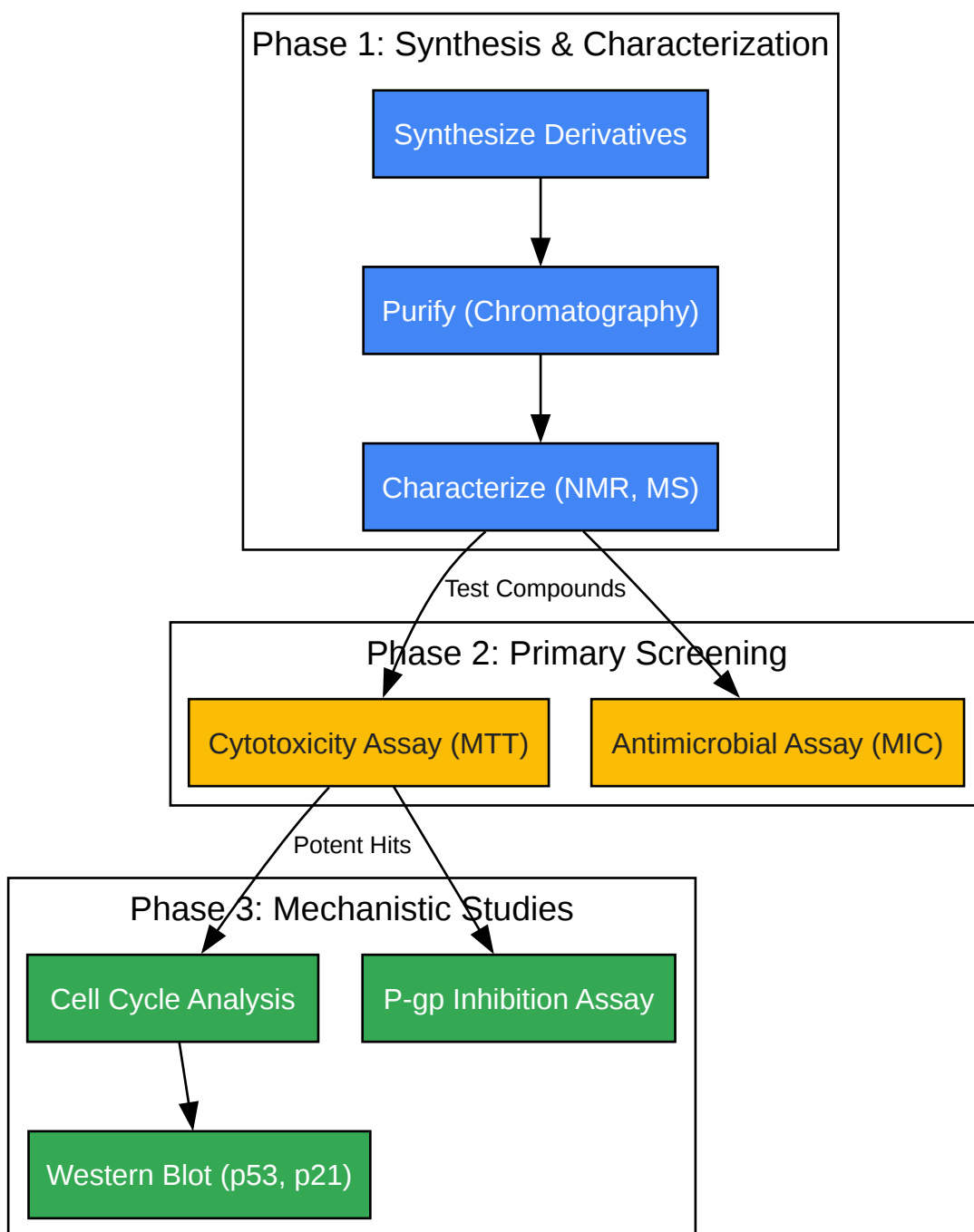
Part 1: Synthesis of Oxypeucedanin Hydrate Derivatives

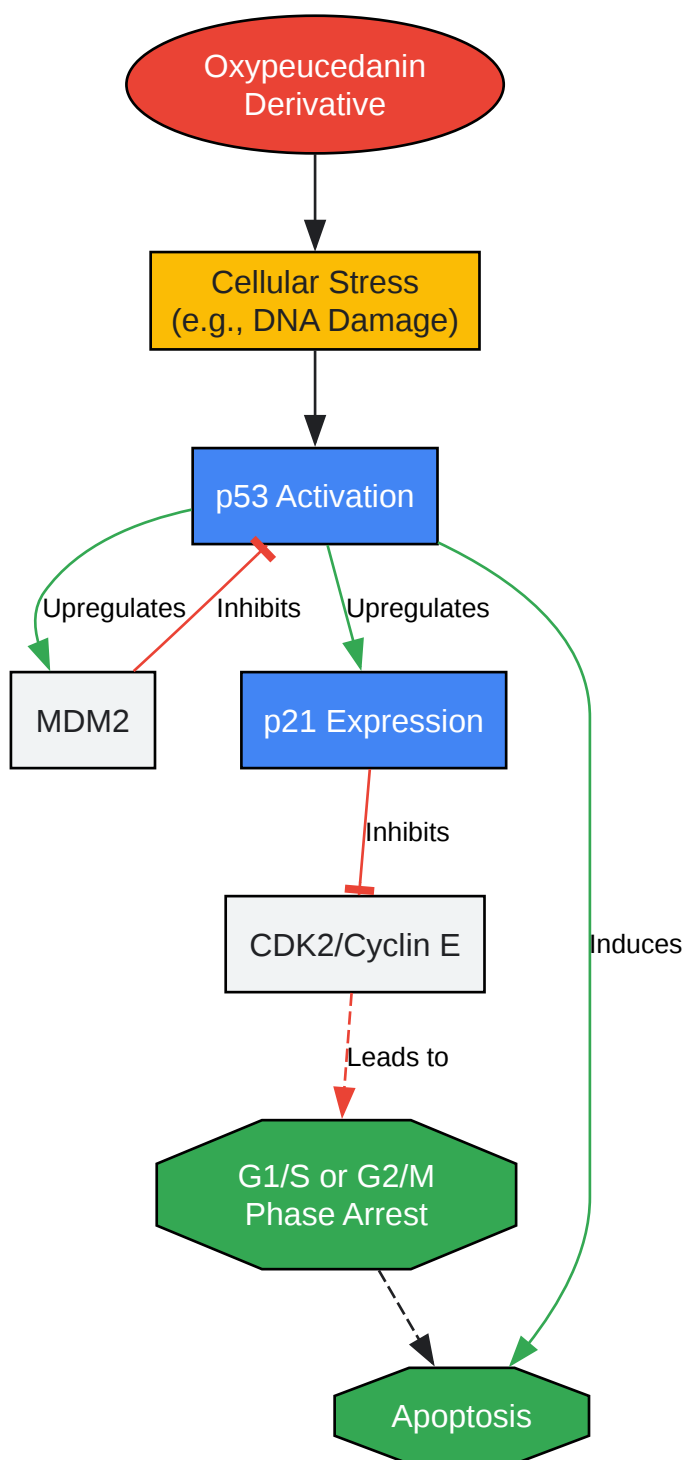
Oxypeucedanin hydrate possesses two secondary hydroxyl groups, which are prime targets for chemical modification to generate derivatives with potentially altered solubility, stability, and biological efficacy. The following is a representative protocol for the synthesis of an ester derivative via acylation. This general approach can be adapted using various acyl chlorides or anhydrides to create a diverse library of compounds.

Proposed Synthetic Scheme: Acylation of Oxypeucedanin Hydrate

The reaction involves the esterification of one or both hydroxyl groups of **oxypeucedanin hydrate** with an acyl chloride in the presence of a base to neutralize the HCl byproduct.







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References

- 1. Oxypeucedanin hydrate | 2643-85-8 | FO74044 | Biosynth [biosynth.com]
- 2. caymanchem.com [caymanchem.com]
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